The Pyridinyl-Pyrazole Scaffold: A Technical Guide to Discovery & Application

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Compound of Interest

Compound Name:	*1-methyl-5-(pyridin-2-yl)-1H-pyrazol-4-amine*
CAS No.:	*1394042-45-5*
Cat. No.:	*B1433024*

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Executive Summary: The Privileged Architecture

The pyridinyl-pyrazole motif—defined by the direct linkage of a pyridine ring to a pyrazole core—represents a "privileged scaffold" in modern life sciences. Its utility spans from high-affinity kinase inhibitors in oncology (targeting the ATP-binding hinge) to blockbuster agrochemicals modulating calcium channels (Ryanodine receptors).

This guide deconstructs the scaffold's history not as a linear timeline, but as an evolution of pharmacophore refinement. The core technical value lies in the scaffold's ability to present specific hydrogen bond acceptor/donor vectors (the pyridine nitrogen and pyrazole NH/N) while maintaining a rigid, semi-planar geometry that minimizes entropic penalty upon binding.

Key Structural Classes

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Class	Linkage Type	Primary Application	Mechanism of Action	Representative Compound
Type A	C-Pyridinyl (C-C bond)	Kinase Inhibition (Oncology/Inflammation)	ATP-competitive Hinge Binding	TGF-β inhibitors (e.g., LY2109761)
Type B	N-Pyridinyl (C-N bond)	Agrochemicals (Insecticides)	Ryanodine Receptor Modulation	Chlorantraniliprole
Type C	Fused/Bridged	Kinase Selectivity	Allosteric/Pocket Specificity	Various p38 MAPK candidates

The Kinase Era: p38 MAPK and TGF-β

The discovery of pyridinyl-pyrazole kinase inhibitors was driven by the need to improve upon early pyridinyl-imidazole leads (e.g., SB-203580). While SB-203580 was a potent p38 mitogen-activated protein kinase (MAPK) inhibitor, it suffered from cytochrome P450 (CYP) inhibition and liver toxicity issues.

The Isostere Logic (p38 MAPK)

Researchers hypothesized that replacing the imidazole ring with a pyrazole would alter the electronic density of the pyridine ring (via the different electronegativity of the nitrogen arrangement), thereby reducing affinity for heme-iron in CYP450 enzymes while maintaining hinge-binding capability.

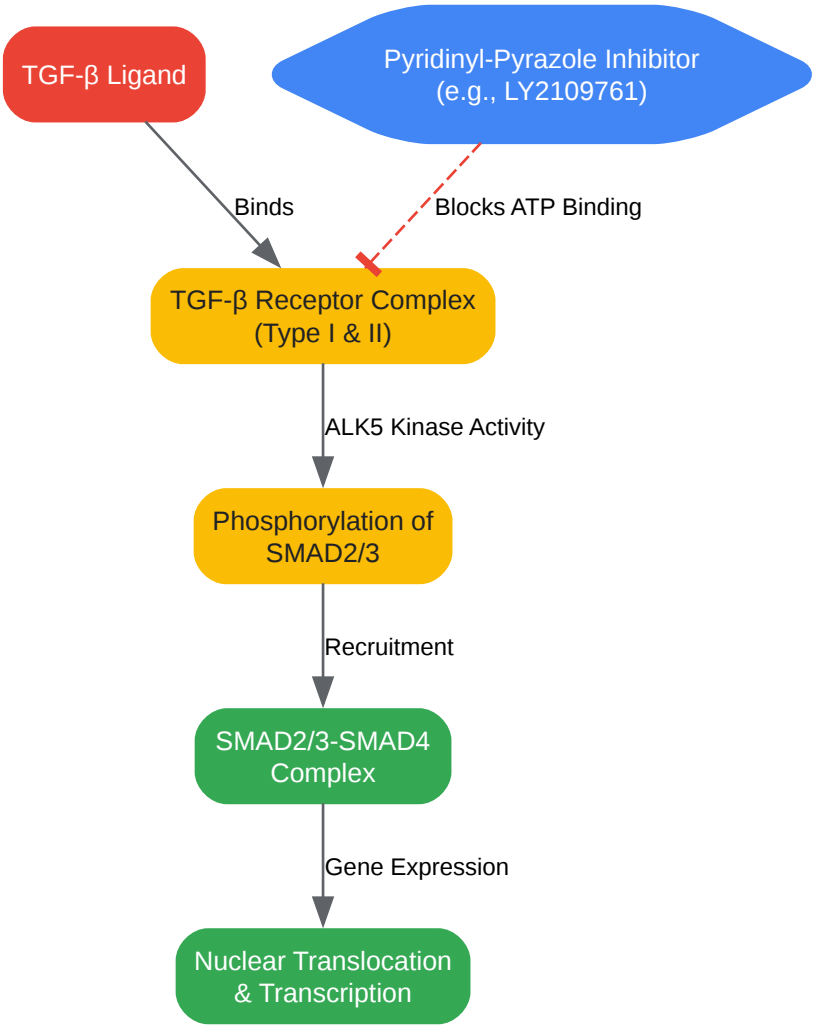
- The Hinge Interaction: In Type A compounds (C-pyridinyl), the pyridine nitrogen typically acts as a Hydrogen Bond Acceptor (HBA) to the backbone amide of the kinase hinge region (e.g., Met109 in p38α).
- The Selectivity Filter: The pyrazole ring serves as a vector to project substituents into the hydrophobic "gatekeeper" pocket or the solvent-exposed region, tuning selectivity against other kinases.

Case Study: TGF-β Receptor Type I (ALK5)

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The evolution continued into Transforming Growth Factor-beta (TGF-β) signaling.[1] Small molecule inhibitors like LY2109761 utilize the pyridinyl-pyrazole scaffold to target the ALK5 kinase domain.

Mechanistic Pathway (TGF-β Signaling): The following diagram illustrates where pyridinyl-pyrazole inhibitors intervene in the canonical SMAD pathway.



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Caption: Intervention of pyridinyl-pyrazole inhibitors in the TGF-β/SMAD signaling cascade.[2] [3]

The Agrochemical Breakthrough: Chlorantraniliprole

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While medicinal chemistry focused on C-pyridinyl variants, agrochemistry revolutionized the field with N-pyridinyl pyrazoles. The discovery of Chlorantraniliprole (Rynaxypyr®) by DuPont (now Corteva) is the definitive case study for this architecture.

Structural Innovation

Unlike kinase inhibitors that mimic ATP, Chlorantraniliprole targets the Ryanodine Receptor (RyR), a calcium channel in muscle cells.[4]

- The Linkage: The molecule features a pyrazole ring bonded via nitrogen to a substituted pyridine.[5]
- The Function: This specific geometry is critical for binding to the insect RyR, causing uncontrolled calcium release, muscle paralysis, and death.
- Selectivity: The pyridinyl-pyrazole moiety contributes to the compound's exquisite selectivity for insect RyRs over mammalian counterparts (>2000-fold), ensuring safety.

Comparative Data: Kinase vs. RyR Modulators

Feature	Kinase Inhibitor (e.g., p38)	RyR Modulator (e.g., Chlorantraniliprole)
Pyridine-Pyrazole Bond	C-C (Carbon-Carbon)	C-N (Carbon-Nitrogen)
Key Interaction	H-bond to Hinge Region	Hydrophobic/Shape fit in RyR pocket
Substituents	Polar groups for solubility	Halogens (Cl, Br) for lipophilicity
Discovery Era	Mid-1990s	Mid-2000s

Synthetic Architectures & Protocols

Reliable synthesis is the bedrock of exploring this scaffold. Two primary methodologies dominate: Cyclocondensation (for N-pyridinyl) and Cross-Coupling (for C-pyridinyl).

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Protocol A: Regioselective Synthesis of N-Pyridinyl Pyrazoles

This method is used to synthesize Chlorantraniliprole-like cores. The challenge is controlling the regiochemistry of the hydrazine attack.

Reaction Scheme Logic:

- Reactants: 3-hydrazinopyridine (or substituted variant) + 1,3-dicarbonyl equivalent (e.g., diethyl maleate or acetylacetone).
- Regiocontrol: The steric bulk of the hydrazine pyridine ring and the electronics of the dicarbonyl determine whether the 1,3- or 1,5-isomer is formed.

Step-by-Step Protocol:

- Preparation: Dissolve 2,3-dichloropyridine-5-hydrazine (1.0 eq) in Ethanol (0.5 M).
- Condensation: Add diethyl maleate (1.1 eq) and a catalytic amount of H2SO4.
- Cyclization: Reflux for 4–6 hours. Monitor by TLC/LC-MS.
- Workup: Cool to RT. The product often precipitates. If not, remove solvent in vacuo and recrystallize from EtOH/Water.
- Validation: 1H NMR is crucial to distinguish isomers. The pyrazole proton shifts are diagnostic (typically

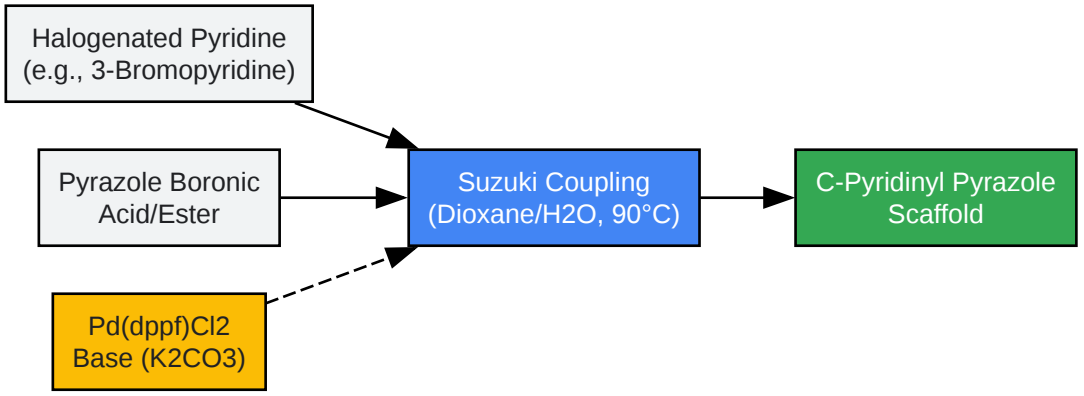
  6.5–7.0 ppm).

Protocol B: Suzuki-Miyaura Coupling for C-Pyridinyl Pyrazoles

Used for kinase inhibitors where a C-C bond connects the rings.

Workflow Diagram:

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Caption: Palladium-catalyzed cross-coupling workflow for C-pyridinyl pyrazole synthesis.

Future Outlook

The pyridinyl-pyrazole scaffold remains a fertile ground for discovery.

- Fragment-Based Drug Discovery (FBDD): The scaffold is a popular fragment due to its low molecular weight and high ligand efficiency.
- PROTACs: Pyridinyl-pyrazoles are being utilized as "warheads" in Proteolysis Targeting Chimeras to bind target proteins (like BRD4 or kinases) before recruiting E3 ligases.
- Dual Inhibitors: Designing molecules that inhibit multiple kinases simultaneously (e.g., p38/JNK) by exploiting the conserved hinge-binding mode of the pyridine nitrogen.

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